

"Methyl 4-bromo-3-formylbenzoate" molecular structure and weight

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Compound of Interest

Compound Name: Methyl 4-bromo-3-formylbenzoate

Cat. No.: B1322973

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Technical Guide: Methyl 4-bromo-3-formylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Methyl 4-bromo-3-formylbenzoate**, a key intermediate in organic synthesis. This document includes its molecular structure, physicochemical properties, a proposed experimental protocol for its synthesis, and a visualization of its molecular structure.

Core Compound Properties

Methyl 4-bromo-3-formylbenzoate is a substituted aromatic compound containing a methyl ester, a bromo group, and a formyl (aldehyde) group attached to a benzene ring. These functional groups make it a versatile building block for the synthesis of more complex molecules in pharmaceutical and materials science research.

Physicochemical and Computed Data

The following table summarizes the key quantitative data for **Methyl 4-bromo-3-formylbenzoate**.

Property	Value	Reference
Molecular Formula	C ₉ H ₇ BrO ₃	[1][2]
Molecular Weight	243.05 g/mol	[1][2]
IUPAC Name	methyl 4-bromo-3-formylbenzoate	[1][3]
CAS Number	858124-35-3	[1][2]
Canonical SMILES	<chem>COC(=O)C1=CC(=C(C=C1)Br)C=O</chem>	[1][4]
Physical Form	Solid	[3]
Purity	≥95% - 98%	[2][5]
Storage Conditions	Inert atmosphere, 2-8°C	[3][4][6]
XLogP3-AA	1.9	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	3	[1]
Topological Polar Surface Area (TPSA)	43.4 Å ²	[1]

Molecular Structure Visualization

The following diagram illustrates the two-dimensional chemical structure of **Methyl 4-bromo-3-formylbenzoate**.

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